Technical Support Center: Optimizing FY26 Dosage for In Vivo Experiments

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Compound of Interest

Compound Name: *FM26*

Cat. No.: *B11929897*

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Welcome to the technical support center for the organo-osmium anticancer agent, FY26. This resource is designed to assist researchers, scientists, and drug development professionals in optimizing their in vivo experiments with FY26. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for FY26?

A1: FY26 is a pro-drug that is activated intracellularly. Its primary mechanism of action involves the generation of reactive oxygen species (ROS), which disrupts the cellular redox balance in cancer cells. This process specifically targets the defective mitochondria often found in cancer cells, leading to mitochondrial dysfunction and ultimately, apoptotic cell death. This targeted attack on the energy production centers of cancer cells is a key feature of its anti-cancer activity.

Q2: Which form of FY26 is recommended for in vivo studies?

A2: For in vivo experiments, it is highly recommended to use the chloride salt of FY26 (FY26·Cl) rather than the hexafluorophosphate salt (FY26·PF6). The chloride salt has

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significantly enhanced water solubility, which is crucial for preparing formulations for injection.[1][2][3] While both forms exhibit similar in vitro cytotoxicity, the improved solubility of FY26·Cl facilitates easier and more reliable administration in animal models.[1][2][3]

Q3: What is a typical starting dose for FY26 in mice?

A3: Based on published studies, a typical dose for FY26 in mice is around 50 mg/kg administered via intraperitoneal (IP) injection.[1] However, the optimal dose can depend on the tumor model, administration schedule, and the specific research question. It is advisable to perform a dose-escalation study to determine the maximum tolerated dose (MTD) and optimal therapeutic dose for your specific experimental setup. One study indicated that a cumulative dose of 60 mg/kg was necessary to observe significant efficacy.[4]

Q4: How does the timing of administration affect FY26's efficacy and toxicity?

A4: The efficacy and tolerability of FY26 are significantly influenced by the circadian rhythm of the animal.[1][2][3] Studies in mice have shown that FY26 is least toxic when administered during the middle of the light span, which corresponds to the animal's resting phase.[1][2][3] This chronopharmacological effect is an important consideration for designing in vivo experiments to maximize the therapeutic window.

Quantitative Data Summary

The following tables summarize key quantitative data from in vivo studies with FY26 in murine models.

Table 1: In Vivo Efficacy and Dosing of FY26 in a Murine Hepatocarcinoma Model

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Compound Form	Animal Model	Route of Administration	Dosing Schedule	Efficacy	Reference
FY26·PF6	Nude mice with Hepa1-6 tumors	Intraperitoneal (IP)	50 mg/kg/injection every other day for 11 days (6 injections)	Moderate and late anticancer efficacy	[1]
FY26·Cl	C57Bl/6 mice with Hepa1-6 tumors	Intraperitoneal (IP)	20 mg/kg at ZT6 on days 12, 14, and 17 post-inoculation (cumulative dose: 60 mg/kg)	~60% tumor inhibition compared to controls	[1][4]

Table 2: Tissue Distribution of FY26·Cl in Tumor-Bearing Mice (at 6 hours post-injection)

Dose	Tumor Osmium Concentration	Liver Osmium Concentration	Tumor-to-Liver Ratio	Reference
5 mg/kg	Lower	Halved compared to 10 & 20 mg/kg	~1:10	[1]
10 mg/kg	Higher	Similar to 20 mg/kg	~1:10	[1]
20 mg/kg	Highest	Similar to 10 mg/kg	~1:10	[1]

Note: Specific pharmacokinetic parameters such as Cmax, Tmax, half-life, and clearance in plasma for FY26 are not extensively detailed in the provided search results. The available data

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focuses more on tissue distribution.

Experimental Protocols

Below are detailed methodologies for key experiments involving FY26.

In Vivo Efficacy Study in a Murine Hepatocarcinoma Model

1. Animal Model:

- C57Bl/6 mice are inoculated subcutaneously with Hepa1-6 hepatocarcinoma cells.

2. FY26 Formulation and Administration:

- Prepare a solution of FY26·Cl in a sterile vehicle suitable for intraperitoneal (IP) injection.
- Administer FY26·Cl via IP injection at a dose of 20 mg/kg.
- For chronopharmacology studies, administer the dose at a specific Zeitgeber time (ZT), such as ZT6 (middle of the light cycle).

3. Dosing Schedule:

- A typical dosing schedule could be injections on days 12, 14, and 17 after tumor cell inoculation to reach a cumulative dose of 60 mg/kg.[1][4]

4. Monitoring and Endpoints:

- Monitor tumor growth by measuring tumor volume with calipers at regular intervals.
- Monitor animal body weight as an indicator of toxicity.
- At the end of the study, euthanize the animals and excise the tumors for weight measurement and further analysis.

Troubleshooting Guide

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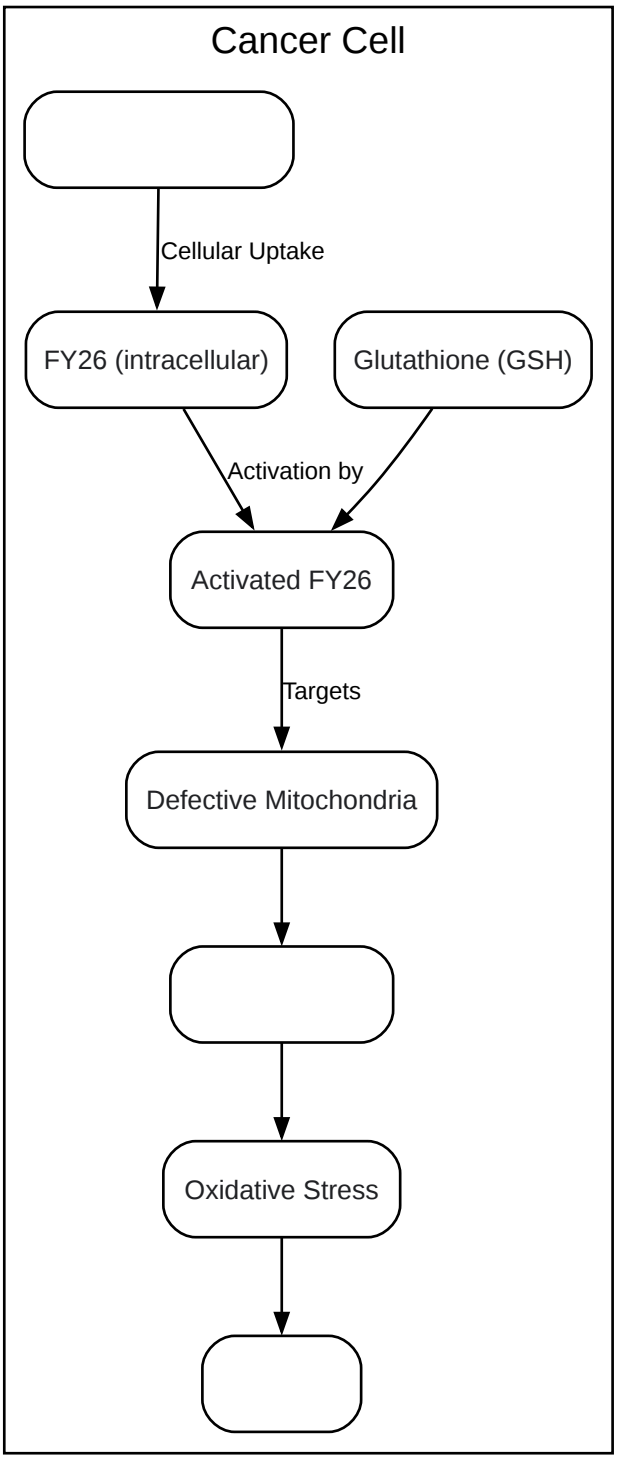
This section addresses specific issues that may be encountered during in vivo experiments with FY26.

Troubleshooting workflow for in vivo FY26 experiments.

Signaling Pathway

The proposed mechanism of action for FY26 involves its intracellular activation and subsequent induction of oxidative stress, leading to cancer cell death.

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Proposed mechanism of action for FY26 in cancer cells.

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